

Application Notes and Protocols for BCI-215

Stock Solution Preparation

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Compound of Interest

Compound Name: BCI-215

Cat. No.: B605973

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **BCI-215** is a potent and selective inhibitor of dual-specificity MAPK phosphatases (DUSP), particularly DUSP1 and DUSP6.[1][2] By inhibiting these phosphatases, **BCI-215** leads to the sustained phosphorylation and activation of the Mitogen-Activated Protein Kinase (MAPK) signaling pathways, including ERK, JNK, and p38.[1][3][4] This activity makes **BCI-215** a valuable tool for studying cellular processes regulated by MAPK signaling, such as cell proliferation, differentiation, and apoptosis.[4][5] Notably, **BCI-215** has demonstrated selective cytotoxicity towards tumor cells while sparing normal cells, highlighting its potential in cancer research and drug development.[5][6]

These application notes provide a detailed protocol for the preparation, storage, and handling of **BCI-215** stock solutions using Dimethyl Sulfoxide (DMSO) as a solvent.

Quantitative Data Summary

The following tables provide a quick reference for the key quantitative data related to **BCI-215**.

Table 1: Chemical and Physical Properties of **BCI-215**

Property	Value
CAS Number	1245792-67-9
Molecular Formula	C ₂₂ H ₂₂ BrNO
Molecular Weight	396.32 g/mol
Solubility in DMSO	~33.33 mg/mL (84.10 mM)[6][7]
Appearance	Solid

Table 2: Preparation of **BCI-215** Stock Solutions in DMSO

Desired Stock Concentration	Mass of BCI-215 (for 1 mL of DMSO)
1 mM	0.396 mg
5 mM	1.982 mg
10 mM	3.963 mg
50 mM	19.816 mg
84.10 mM (Saturated)	33.33 mg

Table 3: Recommended Storage Conditions for **BCI-215**

Form	Storage Temperature	Duration
Solid Powder	-20°C	Up to 3 years[6]
DMSO Stock Solution	-20°C	Up to 1 month[8]
DMSO Stock Solution	-80°C	Up to 2 years[6][9][10]

Experimental Protocols

Materials:

- **BCI-215** powder

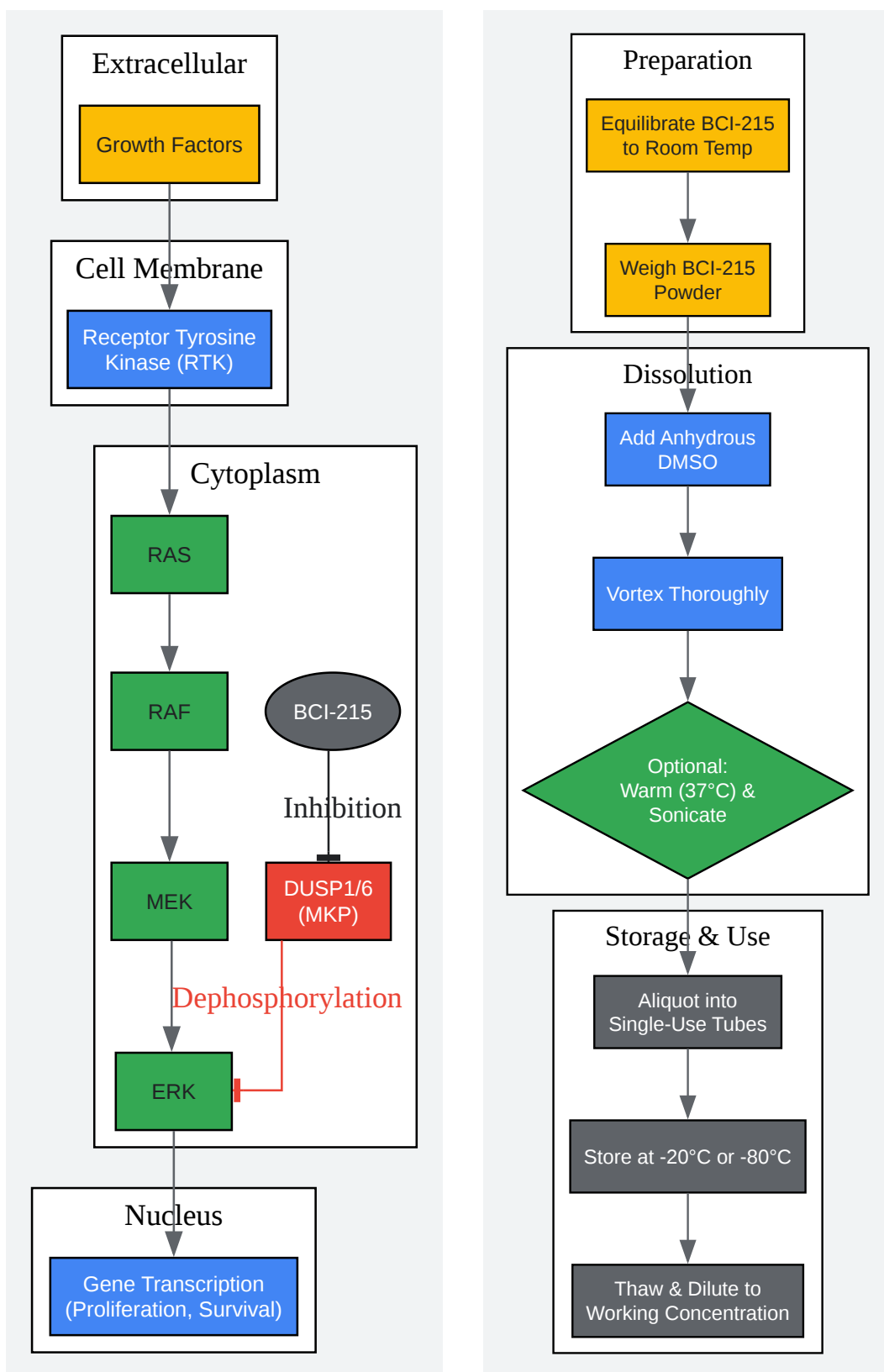
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional, but recommended)
- Water bath set to 37°C (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM **BCI-215** Stock Solution in DMSO:

- Pre-weighing Preparation: Before opening, allow the vial of **BCI-215** powder to equilibrate to room temperature for at least 60 minutes.^[8] This prevents condensation from forming on the powder.
- Weighing **BCI-215**: Carefully weigh out 3.963 mg of **BCI-215** powder and transfer it to a sterile microcentrifuge tube.
- Adding DMSO: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **BCI-215** powder. It is crucial to use fresh, high-purity DMSO as it is hygroscopic, and absorbed water can reduce the solubility of the compound.^{[9][11]}
- Dissolution: Tightly cap the tube and vortex thoroughly for several minutes to facilitate dissolution.
- Aiding Dissolution (Optional but Recommended): If the compound does not fully dissolve, the following steps can be taken:
 - Warming: Gently warm the solution in a 37°C water bath for 5-10 minutes.^[7]
 - Sonication: Place the tube in an ultrasonic bath for 10-15 minutes to aid dissolution.^{[6][7]}
^[9]
- Final Check: Visually inspect the solution to ensure that all the **BCI-215** has completely dissolved and the solution is clear.

- Aliquoting and Storage: To avoid repeated freeze-thaw cycles which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.^[9] Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 2 years).^{[6][8][9][10]}
- Working Solution Preparation: When ready to use, thaw an aliquot of the stock solution at room temperature. Dilute the stock solution to the desired final concentration in your cell culture medium or experimental buffer. Note that high concentrations of DMSO can be toxic to cells, so ensure the final DMSO concentration in your experiment is kept low (typically below 0.5%).

Visualizations



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